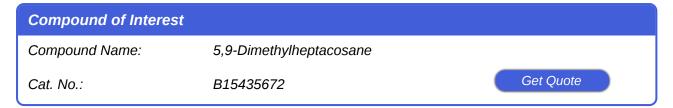


An In-depth Technical Guide to the Physical Properties of 5,9-Dimethylheptacosane

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5,9-Dimethylheptacosane is a long-chain, branched alkane with the chemical formula C29H60. As a member of the hydrocarbon family, its physical properties are dictated by the nonpolar nature of its carbon-carbon and carbon-hydrogen bonds, leading to van der Waals forces as the primary intermolecular interactions. This technical guide provides a comprehensive overview of the known physical properties of **5,9-Dimethylheptacosane**, detailed experimental protocols for their determination, and relevant biological context. Due to a scarcity of experimentally determined data for this specific compound, this guide primarily relies on calculated values from established chemical property prediction software.

Core Physical Properties

The physical characteristics of **5,9-Dimethylheptacosane** are crucial for understanding its behavior in various chemical and biological systems. The following table summarizes key quantitative data.



Property	Value	Unit	Source & Method
Molecular Weight	408.79	g/mol	IUPAC Atomic Weights
Standard Gibbs Free Energy of Formation (ΔfG°)	188.42	kJ/mol	Joback Calculated Property[1]
Enthalpy of Formation at Standard Conditions (ΔfH°gas)	-652.45	kJ/mol	Joback Calculated Property[1]
Enthalpy of Fusion at Standard Conditions (ΔfusH°)	63.82	kJ/mol	Joback Calculated Property[1]
Enthalpy of Vaporization at Standard Conditions (ΔναρΗ°)	79.37	kJ/mol	Joback Calculated Property[1]
Log10 of Water Solubility (log10WS)	-11.48	mol/L	Crippen Calculated Property[1]
Octanol/Water Partition Coefficient (logPoct/wat)	11.271	-	Crippen Calculated Property[1]
McGowan's Characteristic Volume (McVol)	419.470	ml/mol	McGowan Calculated Property[1]
Critical Pressure (Pc)	629.40	kPa	Joback Calculated Property[1]
Non-polar Retention Indices (Inp)	2776.00	-	NIST[1]



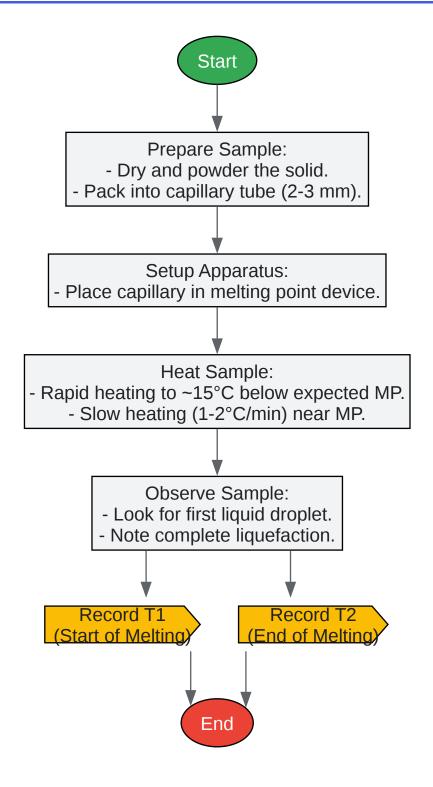
Biological Significance: A Role in Chemical Communication

While detailed signaling pathways involving **5,9-Dimethylheptacosane** are not extensively documented, it belongs to a class of compounds, methyl-branched cuticular hydrocarbons (CHCs), that are crucial in insect communication.[1][2] These compounds are components of the waxy layer on an insect's cuticle, primarily serving to prevent desiccation.[3][4] However, they have evolved to play a significant role in chemical signaling, acting as pheromones for mate recognition, species identification, and social interactions within colonies.[2][3] The biosynthesis of these complex branched alkanes is a key pathway in establishing these chemical signals.









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